

# Common artifacts in Flipper-TR imaging and how to avoid them

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## Compound of Interest

Compound Name: *Flipper-TR probe*

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## Technical Support Center: Flipper-TR Imaging

Welcome to the technical support center for Flipper-TR imaging. This guide is designed for researchers, scientists, and drug development professionals to help troubleshoot common artifacts and provide answers to frequently asked questions during their experiments.

## Troubleshooting Guides & FAQs

This section provides answers to frequently asked questions regarding artifacts encountered during Flipper-TR imaging experiments.

### Staining and Probe Handling

Question: Why is my Flipper-TR signal weak or non-existent?

Answer: A weak or absent signal can be due to several factors related to probe handling and staining procedures.<sup>[1]</sup>

- **Improper Probe Preparation:** Ensure the Flipper-TR stock solution is prepared in anhydrous DMSO. Old or wet DMSO can degrade the probe.<sup>[1]</sup> The stock solution should be stored at

-20°C and is generally stable for about three months.[1]

- Suboptimal Staining Conditions: The recommended starting concentration for Flipper-TR is 1 µM in cell culture medium.[1] If the signal is low, you can increase the concentration up to 2 µM.[1] Incubation time is also critical; for many cell lines, 15 minutes at 37°C is sufficient.[2]
- Presence of Serum: Cell culture media containing Fetal Calf Serum (FCS) or other sera can reduce labeling efficiency.[1] Consider reducing the serum concentration or washing the cells with a serum-free medium before staining.
- Probe Hydrophobicity: Flipper-TR is a hydrophobic probe that is fluorescent only when inserted into a lipid membrane.[2][3] In aqueous solutions, it forms non-fluorescent micelles. [2][3]

Question: I am observing bright intracellular spots with low lifetime values. What are these and how can I avoid them?

Answer: These spots are likely endosomes or other intracellular membrane structures resulting from the internalization of Flipper-TR.[4][5]

- Prolonged Incubation: Internalization can occur with prolonged imaging times.[4][6] It is recommended to finish imaging within 45 minutes of staining for some samples.[4][6] In MDCK cells, endocytosis has been observed after 12 hours of incubation.[2]
- Cell Type Dependence: The rate of endocytosis can vary between cell types.[4]
- Mitigation Strategy: For long-term imaging experiments, it is advisable to perform sample labeling for each time point. This involves incubating with Flipper-TR, imaging, washing the probe away with medium containing BSA or FBS, and then re-staining for the next time point to prevent accumulation in endosomes.[2]

## Image Acquisition

Question: My Flipper-TR lifetime values seem artificially short. What could be the cause?

Answer: Artificially shortened lifetimes can be a result of the imaging setup.

- **High Laser Pulse Rate:** Increasing the laser pulse rate can lead to artificially shortened lifetimes. For instance, a dynamic range reduction was observed at 80 MHz compared to 20 MHz in GUVs.[7]

Question: How can I minimize phototoxicity and photobleaching?

Answer: Phototoxicity and photobleaching are critical concerns in live-cell imaging.

- **Optimize Acquisition Settings:** It is crucial to find a balance between the number of photons collected for accurate lifetime measurement and the potential for photodamage.[7]
- **Minimize Exposure:** Use the lowest possible laser power and exposure time that still provides a sufficient signal-to-noise ratio.
- **Co-staining Considerations:** When using other fluorescent probes with Flipper-TR, choose probes with distinct excitation and emission spectra to avoid spectral overlap and unnecessary excitation of Flipper-TR. Blue or far-red fluorescent probes are recommended. [2]

Question: What is the recommended photon count for accurate lifetime measurements?

Answer: The precision of lifetime estimates is dependent on the photon statistics.

- **Per-Pixel Analysis:** For pixel-wise mapping, a minimum of 1000 photons per pixel is recommended to reduce noise.[8]
- **Aggregate Analysis:** For population-level comparisons, aggregating  $\geq 10^5$  photons per field of view can yield high precision without inducing photodamage.[8] In some cases, accumulating >100 photons/pixel through repetitive scanning can improve quantitative accuracy, especially when signals are weak.[4][6]

## Data Analysis and Interpretation

Question: Why are my Flipper-TR lifetime values not correlating with expected membrane tension changes?

Answer: The interpretation of Flipper-TR lifetime data requires careful consideration of several factors.

- **Changes in Lipid Composition:** Flipper-TR lifetime is sensitive to both membrane tension and lipid packing.[1][5][8] Changes in lipid composition over time can also induce a change in the probe's lifetime, which may not be related to tension.[1] It is crucial to have proper controls to understand the primary driver of lifetime changes.[8]
- **Data Fitting Models:** The choice of lifetime estimator can influence the results. Different methods like bi-exponential fitting, fast lifetime calculation, and phasor analysis have different sensitivities and should be chosen based on the experimental needs.[8][9][10] For reproducibility, it is important to report the fitting model and parameters used.[8]
- **Segmentation of Plasma Membrane:** When endocytosis occurs, it is important to segment the plasma membrane to extract lifetime values specifically from this region and exclude the contribution from intracellular vesicles, which typically have a lower lifetime.[7]

Question: How should I report my Flipper-TR FLIM data?

Answer: To ensure reproducibility, Flipper-TR FLIM reports should include the following details[8]:

- Probe concentration and incubation conditions.
- Microscope configuration (manufacturer, detector, laser repetition rate).
- Photon budget per analysis unit (e.g., per pixel or per field of view).
- Fitting model used (e.g., tail vs. reconvolution, number of exponents).
- Treatment of the Instrument Response Function (IRF).
- The specific lifetime estimator(s) reported (e.g.,  $\tau_1$ , intensity-weighted average lifetime).
- Normalization procedures, if any.
- Statistical tests performed.

## Data Presentation

### Table 1: Recommended Flipper-TR Staining Parameters

| Parameter              | Cultured Cells                                  | Tissue (Drosophila Ovary)       |
|------------------------|-------------------------------------------------|---------------------------------|
| Probe Concentration    | 1 $\mu$ M (up to 2 $\mu$ M if signal is low)[1] | 2 $\mu$ M[4][6]                 |
| Incubation Time        | 15 minutes[4][6]                                | 30 minutes[4][6]                |
| Incubation Temperature | 37°C[2]                                         | Not specified, likely room temp |

**Table 2: Photon Budget Recommendations for FLIM Analysis**

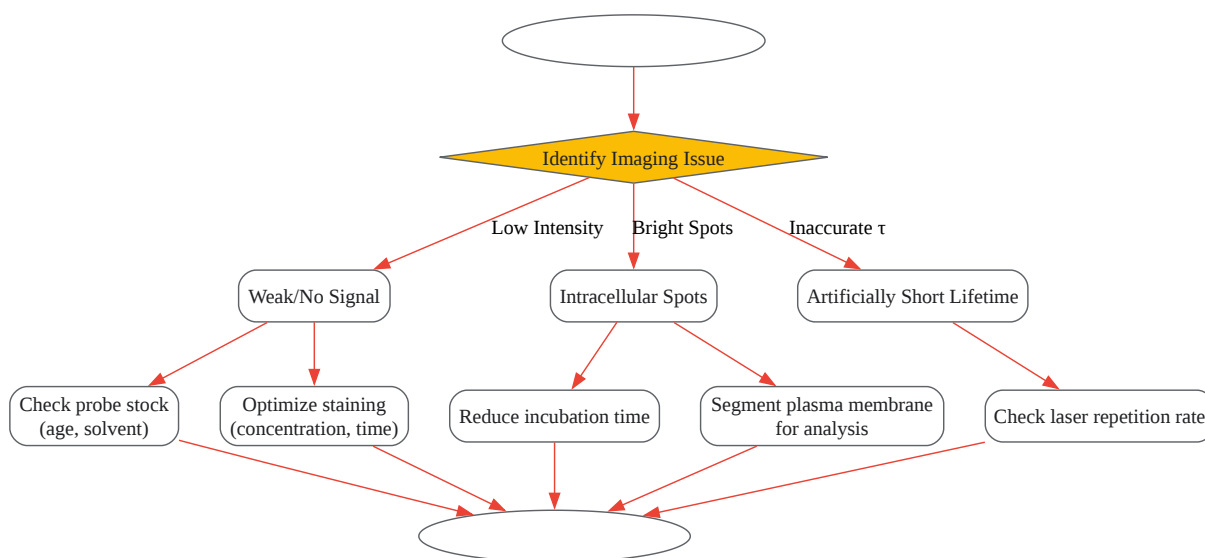
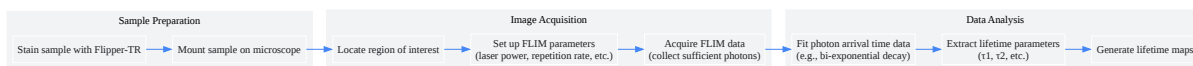
| Analysis Level              | Recommended Photon Count             | Benefit                                          |
|-----------------------------|--------------------------------------|--------------------------------------------------|
| Pixel-wise Mapping          | Minimum 1000 photons/pixel[8]        | Reduced noise in spatial maps                    |
| Population-level Comparison | $\geq 10^5$ photons/field of view[8] | High precision (sub-0.01 ns) without photodamage |
| Weak Signal Conditions      | >100 photons/pixel[4][6]             | Improved quantitative accuracy                   |

## Experimental Protocols & Workflows

### Standard Flipper-TR Staining Protocol for Cultured Cells

- Prepare Staining Solution: Dilute the Flipper-TR stock solution (1 mM in anhydrous DMSO) to a final concentration of 1  $\mu$ M in pre-warmed cell culture medium.[1]
- Cell Staining: Replace the culture medium of the cells with the staining solution.
- Incubation: Incubate the cells for 15 minutes at 37°C.[2]
- Imaging: Proceed with FLIM imaging. The probe does not need to be washed out, especially if the medium contains serum.[1]

### Flipper-TR FLIM Imaging Workflow



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